

# A Technical Guide to the Physicochemical Properties of 2-Naphthalenesulfonyl Chloride

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## Compound of Interest

Compound Name: 2-Naphthalenesulfonyl chloride

Cat. No.: B1194188

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This technical guide provides an in-depth overview of the core physicochemical properties of **2-naphthalenesulfonyl chloride**, with a specific focus on its melting and boiling points. The information herein is intended to support research and development activities where this compound is utilized as a key starting material or intermediate.

## Core Physicochemical Data

**2-Naphthalenesulfonyl chloride** is a solid, crystalline compound at room temperature.<sup>[1][2]</sup> Its key physical properties are summarized in the table below, providing a baseline for its handling, storage, and reaction setup.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>7</sub> ClO <sub>2</sub> S	[1][3][4]
Molecular Weight	226.67 g/mol	[1][2][3]
Appearance	White to light yellow or beige powder/crystal	[2][3]
Melting Point	74 - 78 °C	[1][3]
Boiling Point	147.7 °C at 0.6 mmHg	[1][5]
Solubility	Insoluble in water; soluble in toluene	[3][5]

## Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the melting and boiling points of organic compounds like **2-naphthalenesulfonyl chloride**.

The melting point of **2-naphthalenesulfonyl chloride** is typically determined using the capillary method with a melting point apparatus (e.g., MelTemp) or a Thiele tube.

Protocol:

- **Sample Preparation:** A small amount of dry **2-naphthalenesulfonyl chloride** is finely crushed into a powder. The open end of a capillary tube is jabbed into the powder to collect a sample.[6][7] The tube is then inverted and tapped gently to pack the solid into the closed end, aiming for a sample height of 2-3 mm.[6]
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:** The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Data Recording:** Two temperatures are recorded:
  - T<sub>1</sub>: The temperature at which the first droplet of liquid appears.

- $T_2$ : The temperature at which the entire solid sample has completely melted into a clear liquid.
- Melting Range: The melting point is reported as the range between  $T_1$  and  $T_2$ . For **2-naphthalenesulfonyl chloride**, this is typically observed between 74 °C and 78 °C.[3]

Due to its high boiling point at atmospheric pressure, the boiling point of **2-naphthalenesulfonyl chloride** is determined under reduced pressure (vacuum) to prevent decomposition. The reflux method is a common approach.

Protocol:

- Apparatus Setup: A small quantity (e.g., 5 mL) of **2-naphthalenesulfonyl chloride** is placed in a round-bottomed flask with a few boiling chips. A condenser is fitted vertically to the flask, and a thermometer is positioned so that the bulb is just below the side arm of the condenser, ensuring it measures the temperature of the vapor, not the boiling liquid.[8]
- Pressure Reduction: The apparatus is connected to a vacuum source, and the pressure is lowered to a stable value (e.g., 0.6 mmHg).
- Heating: The flask is gently heated, causing the liquid to boil and its vapor to rise into the condenser.
- Equilibrium and Measurement: The heating is controlled to maintain a steady reflux, where the vapor condenses and drips back into the flask. The temperature at which the vapor temperature stabilizes during a steady reflux is recorded as the boiling point at that specific pressure.[8] For **2-naphthalenesulfonyl chloride**, this value is 147.7 °C at 0.6 mmHg.[1][5]

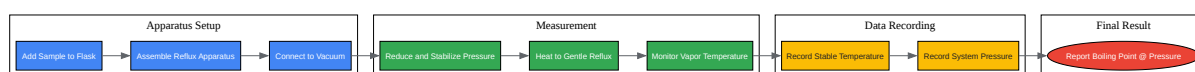
## Visualized Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination via Reflux.

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